

Understanding the Hazard Profile of 2-Methyl-5-propyloctane

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Compound of Interest

Compound Name: 2-Methyl-5-propyloctane

CAS No.: 62184-34-3

Cat. No.: B15920432

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Proper disposal begins with a thorough understanding of the substance's chemical properties and associated hazards. While specific hazard data for the isomer **2-Methyl-5-propyloctane** is not extensively documented, we can infer its hazard profile from its chemical structure as a C₁₂H₂₆ alkane and by examining data for analogous compounds, such as n-dodecane.

Key Chemical and Physical Properties

Property	Value	Source
Molecular Formula	C ₁₂ H ₂₆	PubChem[1], NIST[2]
Molecular Weight	170.33 g/mol	PubChem[1]
Boiling Point	191°C (375.8°F)	ChemicalBook[3]
Density	0.748 g/cm ³	ChemicalBook[3]
Estimated Flash Point	~71°C - 83°C (160°F - 181.4°F)	Inferred from n-dodecane and 2-Octanol[4][5][6]

Hazard Identification and Regulatory Classification

2-Methyl-5-propyloctane is an aliphatic hydrocarbon. Based on its structure and the properties of similar alkanes, its primary hazards are:

- **Flammability:** With an estimated flash point above 60°C (140°F), it is classified as a combustible liquid. While not as volatile as some solvents, its vapors can form flammable mixtures with air, especially upon heating.[\[7\]](#)[\[8\]](#)[\[9\]](#)
- **Aspiration Hazard:** Like other long-chain alkanes, **2-Methyl-5-propyloctane** may be fatal if swallowed and enters the airways.[\[10\]](#)[\[11\]](#)
- **Skin Irritation:** Prolonged or repeated contact can cause skin dryness or cracking due to its defatting properties.[\[10\]](#)[\[12\]](#)

Under the U.S. Environmental Protection Agency (EPA) regulations, specifically the Resource Conservation and Recovery Act (RCRA), waste **2-Methyl-5-propyloctane** is classified as a hazardous waste due to its ignitability.[\[13\]](#)[\[14\]](#)[\[15\]](#)

- EPA Hazardous Waste Code: D001 (Ignitable Waste)[\[8\]](#)[\[13\]](#)

This classification mandates a "cradle-to-grave" management approach, meaning the generator of the waste is responsible for its safe handling from generation to final disposal.[\[15\]](#)

Step-by-Step Disposal Protocol for 2-Methyl-5-propyloctane

The following procedures are designed to ensure the safe handling and disposal of **2-Methyl-5-propyloctane** in a laboratory setting, in compliance with EPA and Occupational Safety and Health Administration (OSHA) standards.

Step 1: Immediate Safety Precautions and Personal Protective Equipment (PPE)

Before handling **2-Methyl-5-propyloctane**, ensure you are in a well-ventilated area, preferably within a chemical fume hood.[\[16\]](#) All sources of ignition, such as open flames, hot plates, and spark-producing equipment, must be eliminated from the vicinity.[\[17\]](#)

Required PPE:

- Eye Protection: Safety glasses with side shields or chemical splash goggles.
- Hand Protection: Chemical-resistant gloves, such as nitrile rubber.
- Body Protection: A standard laboratory coat.

Step 2: Waste Segregation at the Point of Generation

The principle of waste segregation is paramount to prevent dangerous chemical reactions and to ensure the waste can be disposed of correctly.

- Do not mix **2-Methyl-5-propyloctane** with other waste streams.
- It must be collected in a dedicated waste container for non-halogenated organic solvents.
- Rationale: Mixing with incompatible chemicals, such as strong oxidizing agents, can lead to fire or explosions. Keeping it separate from halogenated solvents is often more cost-effective for disposal.

Step 3: Selecting and Labeling the Waste Container

Proper containment and labeling are critical for safety and regulatory compliance.

- Container Selection: Use a clean, non-reactive container with a secure, tight-fitting screw cap. Glass or high-density polyethylene (HDPE) bottles are typically suitable. The container must be in good condition with no leaks or cracks.
- Labeling: The container must be clearly labeled as soon as the first drop of waste is added. The label must include:
 - The words "Hazardous Waste"
 - The full chemical name: "**2-Methyl-5-propyloctane**"
 - The EPA Waste Code: D001

- An indication of the hazards (e.g., "Ignitable")

Step 4: Accumulation in a Satellite Accumulation Area (SAA)

Laboratories that generate hazardous waste must have a designated Satellite Accumulation Area (SAA).

- **Location:** The SAA must be at or near the point of waste generation and under the control of the laboratory personnel.
- **Storage:** The waste container must be kept closed at all times, except when adding waste. This minimizes the release of flammable vapors.
- **Volume Limits:** No more than 55 gallons of hazardous waste may be accumulated in an SAA. Once this limit is reached, the waste must be moved to a central storage area within three days.

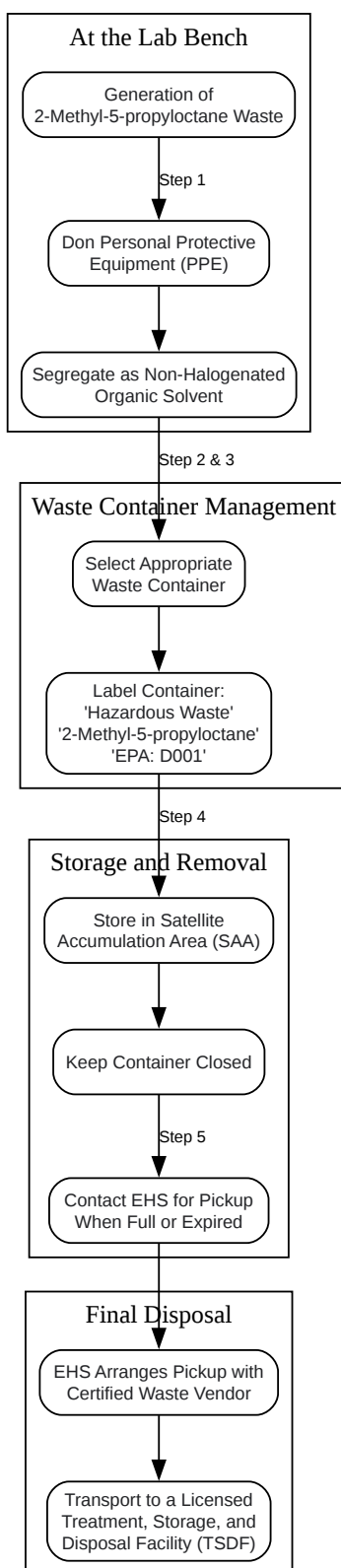
Step 5: Arranging for Final Disposal

Disposal of hazardous waste must be conducted by a licensed and certified hazardous waste management company.

- **Contact your Institution's EHS Office:** Do not attempt to dispose of the chemical waste yourself. Your facility's Environmental Health and Safety (EHS) department is responsible for coordinating the pickup and disposal of hazardous waste.
- **Provide Information:** When arranging for a pickup, be prepared to provide all the information from the waste label.
- **Never Pour Down the Drain:** Aliphatic hydrocarbons like **2-Methyl-5-propyloctane** are not to be disposed of down the sanitary sewer. This can lead to environmental damage and potentially create explosive conditions in the plumbing.

Visualizing the Disposal Workflow

To ensure clarity, the disposal process for **2-Methyl-5-propyloctane** is summarized in the following flowchart.



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